

6-Carboxy-JF5252: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: 6-Carboxy-JF5252

Cat. No.: B12371343

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the safe handling, properties, and experimental application of **6-Carboxy-JF5252**, a fluorescent dye utilized in advanced imaging techniques. The following sections detail the chemical and physical properties, safety and handling procedures, and a generalized experimental workflow for the application of this fluorophore in labeling biological molecules.

Chemical and Physical Properties

6-Carboxy-JF5252 is a specialized fluorophore, a derivative of the Janelia Fluor® 525 dye, designed for covalent labeling of biomolecules. Its carboxylic acid functional group allows for conjugation to primary amines on target proteins, peptides, or other molecules through the formation of a stable amide bond. This dye is particularly noted for its application in super-resolution imaging.^[1]

The key quantitative properties of the core fluorophore, Janelia Fluor® 525, are summarized in the table below.

Property	Value
Molecular Formula	C27H22N2O5
Molecular Weight	454.47 g/mol
Excitation Maximum (λ_{ex})	525 nm[2][3][4]
Emission Maximum (λ_{em})	549 nm[2][3][4]
Molar Extinction Coefficient (ϵ)	122,000 M ⁻¹ cm ⁻¹ [3]
Quantum Yield (Φ)	0.91[3]

Safety and Handling

Disclaimer: A specific Safety Data Sheet (SDS) for **6-Carboxy-JF5252** was not publicly available at the time of this writing. The following guidelines are based on best practices for handling fluorescent dyes and carboxylated organic compounds in a laboratory setting. Researchers should always consult with their institution's Environmental Health and Safety (EHS) department for specific guidance and adhere to all local regulations.

Personal Protective Equipment (PPE)

When handling **6-Carboxy-JF5252**, appropriate personal protective equipment should be worn to minimize exposure. This includes:

- Eye Protection: Safety glasses with side shields or chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid compound or preparing stock solutions.
- Avoid inhalation of dust or aerosols.

- Avoid contact with skin and eyes. In case of accidental contact, rinse the affected area thoroughly with water and seek medical advice if irritation persists.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound.

Storage

- Store the compound in a tightly sealed container in a cool, dry, and dark place.
- Some suppliers recommend storage at room temperature for the solid form.[\[1\]](#)
- For long-term storage of stock solutions, it is advisable to aliquot and store at -20°C to prevent repeated freeze-thaw cycles.

Disposal

Dispose of **6-Carboxy-JF5252** and any contaminated materials in accordance with local, state, and federal regulations. Do not dispose of down the drain or in general waste. Consult your institution's EHS department for proper disposal procedures.

Experimental Protocols: Generalized Amine-Reactive Labeling

The carboxylic acid group of **6-Carboxy-JF5252** can be activated to an N-hydroxysuccinimide (NHS) ester, which then readily reacts with primary amines on target biomolecules to form a stable amide bond. The following is a generalized protocol for labeling a protein with an amine-reactive dye.

Materials

- **6-Carboxy-JF5252**
- Target protein in an amine-free buffer (e.g., phosphate-buffered saline, pH 7.2-8.0)
- N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysuccinimide (NHS) for activation of the carboxyl group.

- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Quenching reagent (e.g., Tris or hydroxylamine)
- Purification column (e.g., size-exclusion chromatography)

Procedure

- Activation of **6-Carboxy-JF5252**:
 - Dissolve **6-Carboxy-JF5252** in anhydrous DMF or DMSO.
 - Add EDC and NHS in a molar excess to the dye.
 - Allow the reaction to proceed for 1-2 hours at room temperature to form the NHS ester.
- Labeling Reaction:
 - Dissolve the target protein in the appropriate amine-free buffer at a concentration of 1-10 mg/mL.
 - Slowly add the activated **6-Carboxy-JF5252** NHS ester solution to the protein solution while gently stirring. The molar ratio of dye to protein will need to be optimized for the specific target and desired degree of labeling.
 - Incubate the reaction for 1-2 hours at room temperature, protected from light.
- Quenching:
 - Add a quenching reagent, such as Tris buffer or hydroxylamine, to stop the reaction by reacting with any excess NHS ester.
- Purification:
 - Separate the labeled protein from the unreacted dye and byproducts using a size-exclusion chromatography column or dialysis.
- Characterization:

- Determine the degree of labeling by measuring the absorbance of the protein (at 280 nm) and the dye (at 525 nm).

Visualizations

The following diagrams illustrate the generalized workflow for the safe handling and experimental use of **6-Carboxy-JF5252**.

Safe Handling and Storage Workflow for **6-Carboxy-JF5252**

Generalized Experimental Workflow for Amine-Reactive Labeling

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Janelia Fluor® 525, Haloalkane Supplier | CAS 1811539-37-3 | Tocris Bioscience [tocris.com]
- 4. FluoroFinder [app.fluorofinder.com]
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